

NSC 23766 Trihydrochloride: A Targeted Approach to Apoptosis Induction in Cancer Research

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Compound of Interest

Compound Name: NSC 23766 trihydrochloride

Cat. No.: B1663591

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

NSC 23766 trihydrochloride is a potent and specific small-molecule inhibitor of the Rho family GTPase, Rac1. It functions by selectively blocking the interaction between Rac1 and its specific guanine nucleotide exchange factors (GEFs), Trio and Tiam1, thereby preventing Rac1 activation.[1][2] Aberrant Rac1 signaling is implicated in a multitude of cellular processes critical for cancer progression, including cell proliferation, survival, and migration.[3][4] By inhibiting Rac1, NSC 23766 has been demonstrated to induce cell cycle arrest and apoptosis in various cancer cell lines, making it a valuable tool for cancer research and a potential starting point for therapeutic development.[3][5] This document provides a detailed protocol for the use of **NSC 23766 trihydrochloride** to induce apoptosis in cancer cells, summarizes key quantitative data, and illustrates the underlying signaling pathway and experimental workflow.

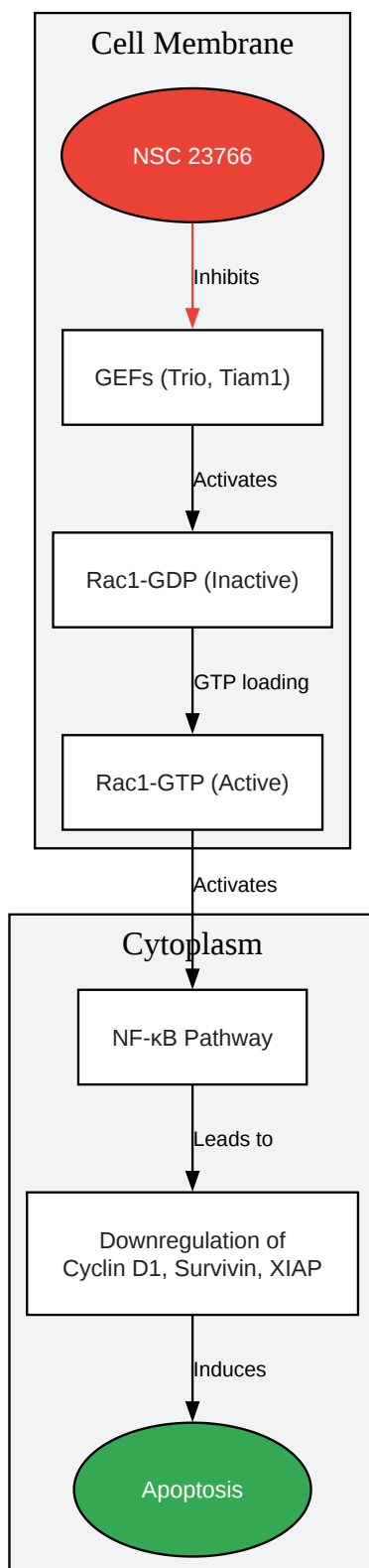
Data Presentation

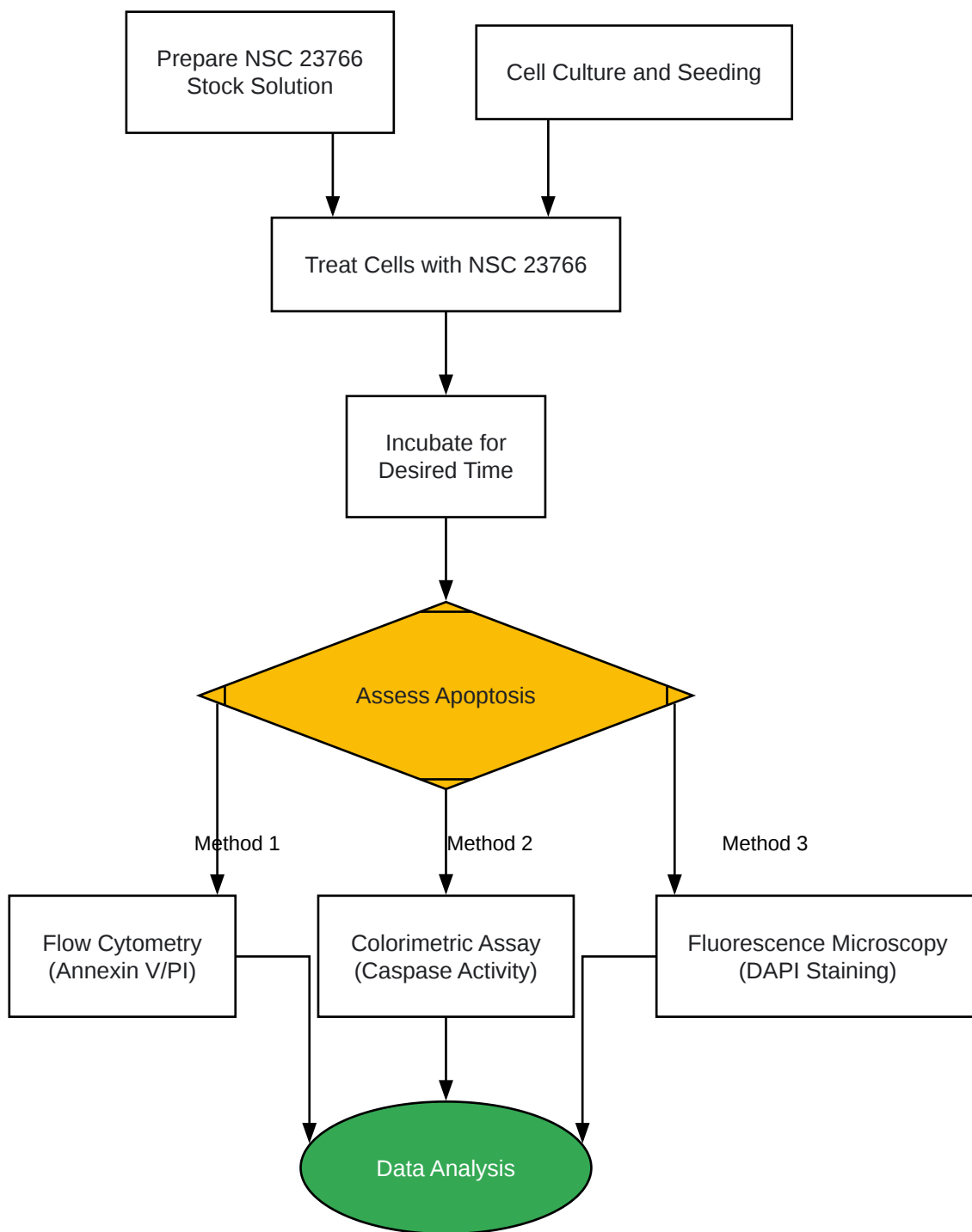
The following table summarizes the quantitative data regarding the efficacy of NSC 23766 in inducing apoptosis and inhibiting cell viability in various cancer cell lines.

| Cell Line | Cancer Type | Parameter | Value | Incubation Time | Reference |
|--------------|-----------------|---------------------------------|-------------------|-------------------------------|---|
| MDA-MB-231 | Breast Cancer | IC50 | ~10 μ M | 48 hours | [1] [5] |
| MDA-MB-468 | Breast Cancer | IC50 | ~10 μ M | 48 hours | [1] [5] |
| MDA-MB-468 | Breast Cancer | Apoptosis Induction | Six-fold increase | 24 hours (at 100 μ M) | [1] |
| PC-3 | Prostate Cancer | Invasion Inhibition | 85% | Not Specified (at 25 μ M) | [1] |
| swAPP-HEK293 | Not Applicable | A β 40 Secretion IC50 | 48.94 μ M | Not Specified | [1] |
| swAPP-HEK293 | Not Applicable | A β 42 Release Inhibition | 57.97% | Not Specified (at 50 μ M) | [1] |

Signaling Pathway

The diagram below illustrates the signaling pathway of Rac1 and its inhibition by NSC 23766, leading to apoptosis.





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